

Navigating the Safe Use of 3-Fluorophenylacetone: A Technical Support Guide

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Compound of Interest

Compound Name: 3-Fluorophenylacetone

Cat. No.: B132418

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential guidance on mitigating the hazards associated with the laboratory use of **3-Fluorophenylacetone**. The following information is curated to address potential issues and ensure the safe handling of this compound in a research and development setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Fluorophenylacetone**?

A1: **3-Fluorophenylacetone** is classified as a combustible liquid that can cause significant health effects.^[1] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^[1] There is also a potential for it to cause an allergic skin reaction.^[1] Due to its classification as a halogenated aromatic ketone, it should be handled with care, assuming the potential for systemic effects, including central nervous system depression, based on data from similar compounds.^{[1][2]}

Q2: What are the GHS Hazard Classifications for **3-Fluorophenylacetone**?

A2: The Globally Harmonized System (GHS) classifications for **3-Fluorophenylacetone** are as follows:

Hazard Class	Category
Flammable Liquids	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3
Skin Sensitization	Category 1

Source:[1]

Q3: What personal protective equipment (PPE) is required when handling **3-Fluorophenylacetone**?

A3: Appropriate PPE is crucial for minimizing exposure. The following should be worn:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[2]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[3] Always inspect gloves for integrity before use and wash hands thoroughly after handling.
- Body Protection: A lab coat or chemical-resistant apron should be worn to protect the skin and clothing.[4]
- Respiratory Protection: All work with **3-Fluorophenylacetone** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[5] If a fume hood is not available or in case of a large spill, a NIOSH-approved respirator with organic vapor cartridges is necessary.[4]

Q4: What are the proper storage conditions for **3-Fluorophenylacetone**?

A4: **3-Fluorophenylacetone** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[2] It should be kept away from heat, sparks, open flames, and strong oxidizing agents.[2][6] One supplier recommends storage at -20°C for long-term stability.[7]

Q5: How should I dispose of waste containing **3-Fluorophenylacetone**?

A5: Waste containing **3-Fluorophenylacetone** is considered hazardous. It should be collected in a designated, properly labeled, and sealed container for halogenated organic waste.^[5] Follow your institution's and local regulations for hazardous waste disposal.^[8] Do not dispose of it down the drain.^[8]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Skin or eye irritation during handling.	Inadequate PPE or accidental exposure.	Immediately flush the affected skin or eyes with copious amounts of water for at least 15 minutes. [2] [9] For eye contact, hold the eyelids open and continue rinsing. [10] Remove contaminated clothing while rinsing. [9] Seek immediate medical attention. [2] [9]
A strong chemical odor is noticeable in the lab.	Improper handling outside of a fume hood or a possible spill.	Immediately stop work and alert others in the vicinity. If the odor is strong, evacuate the area. Ensure all work with the chemical is performed within a properly functioning chemical fume hood. Check for any spills and clean them up immediately following appropriate spill response procedures.
The compound appears discolored or has impurities.	Degradation due to improper storage or age.	If the purity of the compound is critical for your experiment, it is recommended to verify its identity and purity using analytical methods such as GC-MS before use. Store the compound as recommended, away from light and heat, to prevent degradation. [2]

Physicochemical and Toxicological Data

Physicochemical Properties of 3-Fluorophenylacetone

Property	Value	Source
CAS Number	1737-19-5	[1][7]
Molecular Formula	C ₉ H ₉ FO	[1][7]
Molecular Weight	152.17 g/mol	[7]
Appearance	Pale yellow liquid	
Boiling Point	199.3 °C at 760 mmHg	[7]
Flash Point	82.8 °C	[7]
Density	1.086 g/cm ³	[7]
Solubility	Soluble in methyl acetate (50 mg/ml)	[7]

Toxicological Data

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **3-Fluorophenylacetone** are not readily available in the searched literature. The toxicological properties of this specific compound have not been fully investigated.[1] However, based on its GHS classification, it is known to be an irritant and may cause respiratory issues and skin sensitization.[1]

Occupational Exposure Limits

There are no established Permissible Exposure Limits (PELs) from OSHA or Threshold Limit Values (TLVs) from ACGIH for **3-Fluorophenylacetone**. [1] In the absence of specific limits, it is crucial to handle this compound with high caution and minimize all routes of exposure.

Experimental Protocols

Due to the limited availability of published, detailed experimental protocols specifically citing **3-Fluorophenylacetone**, the following section provides a general methodology for a common reaction type where this compound might be used: reductive amination. This protocol is based on established procedures for similar ketones and should be adapted and optimized for specific research needs after a thorough risk assessment.

General Protocol for Reductive Amination of a Ketone (e.g., 3-Fluorophenylacetone)

Objective: To synthesize a secondary amine from a ketone and a primary amine via reductive amination.

Materials:

- Ketone (e.g., **3-Fluorophenylacetone**)
- Primary amine
- Reducing agent (e.g., Sodium triacetoxyborohydride (STAB), Sodium cyanoborohydride)
- Anhydrous solvent (e.g., Dichloromethane (DCM), 1,2-Dichloroethane (DCE), Methanol)
- Acetic acid (optional, as a catalyst)
- Standard laboratory glassware
- Magnetic stirrer and stir bar

Procedure:

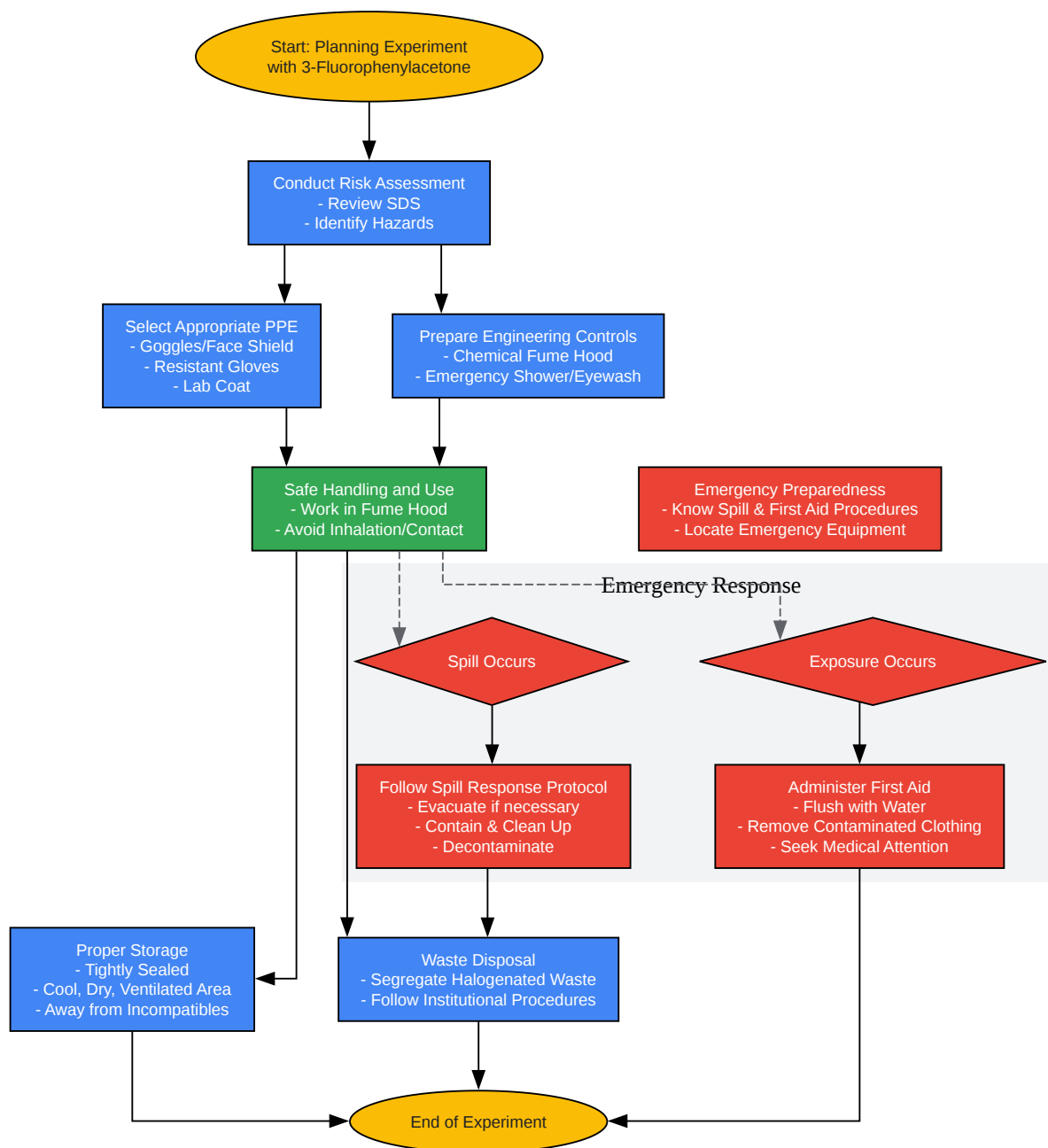
- Preparation: All operations must be conducted in a certified chemical fume hood. Ensure all glassware is dry.
- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar, add the ketone (1 equivalent) and the primary amine (1-1.2 equivalents) dissolved in the appropriate anhydrous solvent.
- Imine Formation: If required, add a catalytic amount of acetic acid to facilitate the formation of the imine intermediate. Stir the mixture at room temperature for a designated period (e.g., 1-2 hours) to allow for imine formation.
- Reduction: Slowly add the reducing agent (e.g., STAB, 1.5 equivalents) portion-wise to the reaction mixture. Control the addition rate to manage any exotherm.

- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by an appropriate analytical technique (e.g., TLC, LC-MS) until the starting materials are consumed.
- **Work-up:** Quench the reaction by carefully adding a saturated aqueous solution of sodium bicarbonate or water. Extract the aqueous layer with an organic solvent (e.g., DCM, ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by a suitable method, such as column chromatography, to obtain the desired secondary amine.

This is a general guideline and specific conditions will vary depending on the substrates and reducing agent used. Always consult relevant literature for more specific procedures.

Visual Hazard Mitigation Workflow

The following diagram illustrates a logical workflow for mitigating hazards when working with **3-Fluorophenylacetone**.



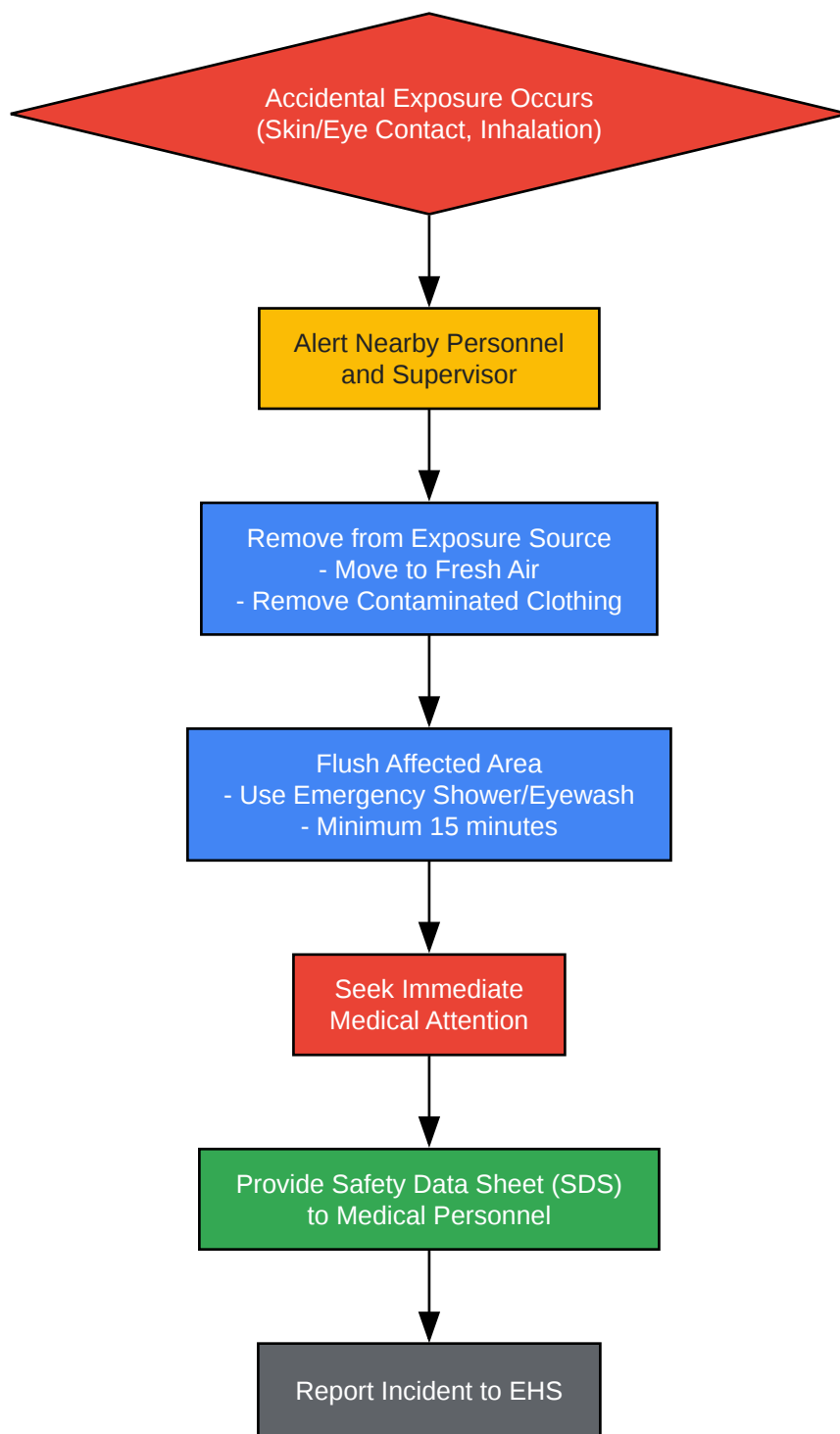
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Caption: Hazard Mitigation Workflow for **3-Fluorophenylacetone**.

This diagram outlines the critical steps from planning to completion of an experiment involving **3-Fluorophenylacetone**, including the necessary emergency response pathways.

Signaling Pathway for Emergency Response to Exposure

The following diagram illustrates the immediate steps to take in case of an accidental exposure to **3-Fluorophenylacetone**.



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Caption: Emergency Response Pathway for Exposure.

This flowchart details the critical actions to be taken immediately following an accidental exposure to ensure the safety of the individual and proper reporting of the incident.

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